

# The Impact of Diquat Dibromide on Chloroplast Function: A Technical Guide

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## Compound of Interest

Compound Name: Reglone

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## Introduction

Diquat dibromide (6,7-dihydrodipyrido[1,2-a:2',1'-c]pyrazinediium dibromide) is a fast-acting, non-selective contact herbicide and desiccant.<sup>[1]</sup> Its herbicidal activity is primarily mediated through its disruptive effects on the photosynthetic apparatus within plant chloroplasts. This technical guide provides an in-depth analysis of the molecular mechanisms underlying diquat dibromide's impact on chloroplast function, presents available quantitative data, and offers detailed experimental protocols for studying these effects.

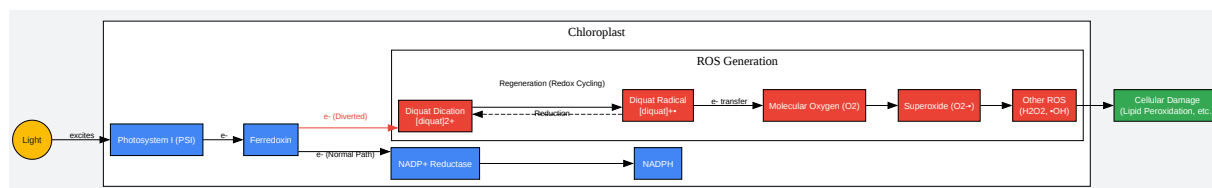
## Core Mechanism of Action: Interference with Photosystem I and Generation of Reactive Oxygen Species

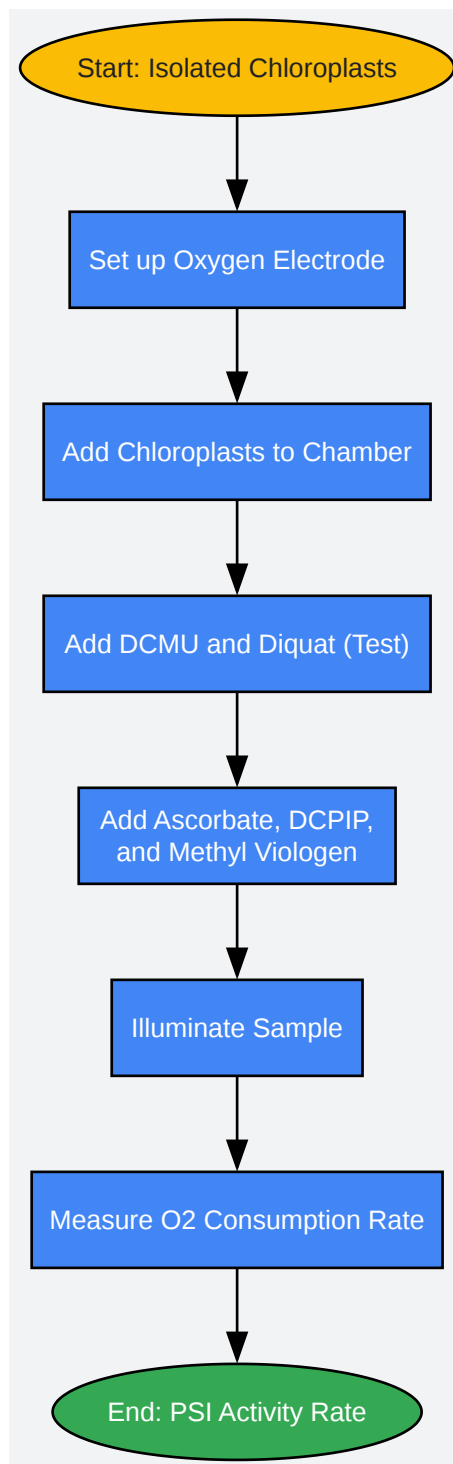
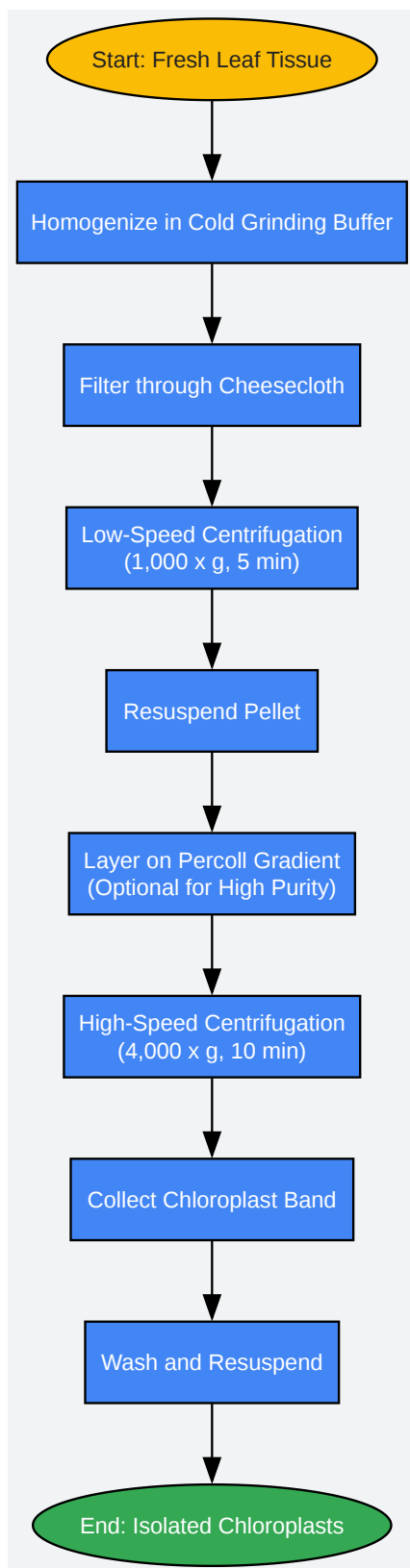
The primary target of diquat dibromide within the chloroplast is Photosystem I (PSI), a key component of the photosynthetic electron transport chain.<sup>[2][3]</sup> In the presence of light, diquat acts as an electron acceptor, intercepting electrons from the iron-sulfur centers of PSI, specifically from ferredoxin.<sup>[3]</sup> This reduction of the diquat dication ( $[\text{diquat}]^{2+}$ ) forms a radical cation ( $[\text{diquat}]^{+\bullet}$ ).<sup>[2]</sup>

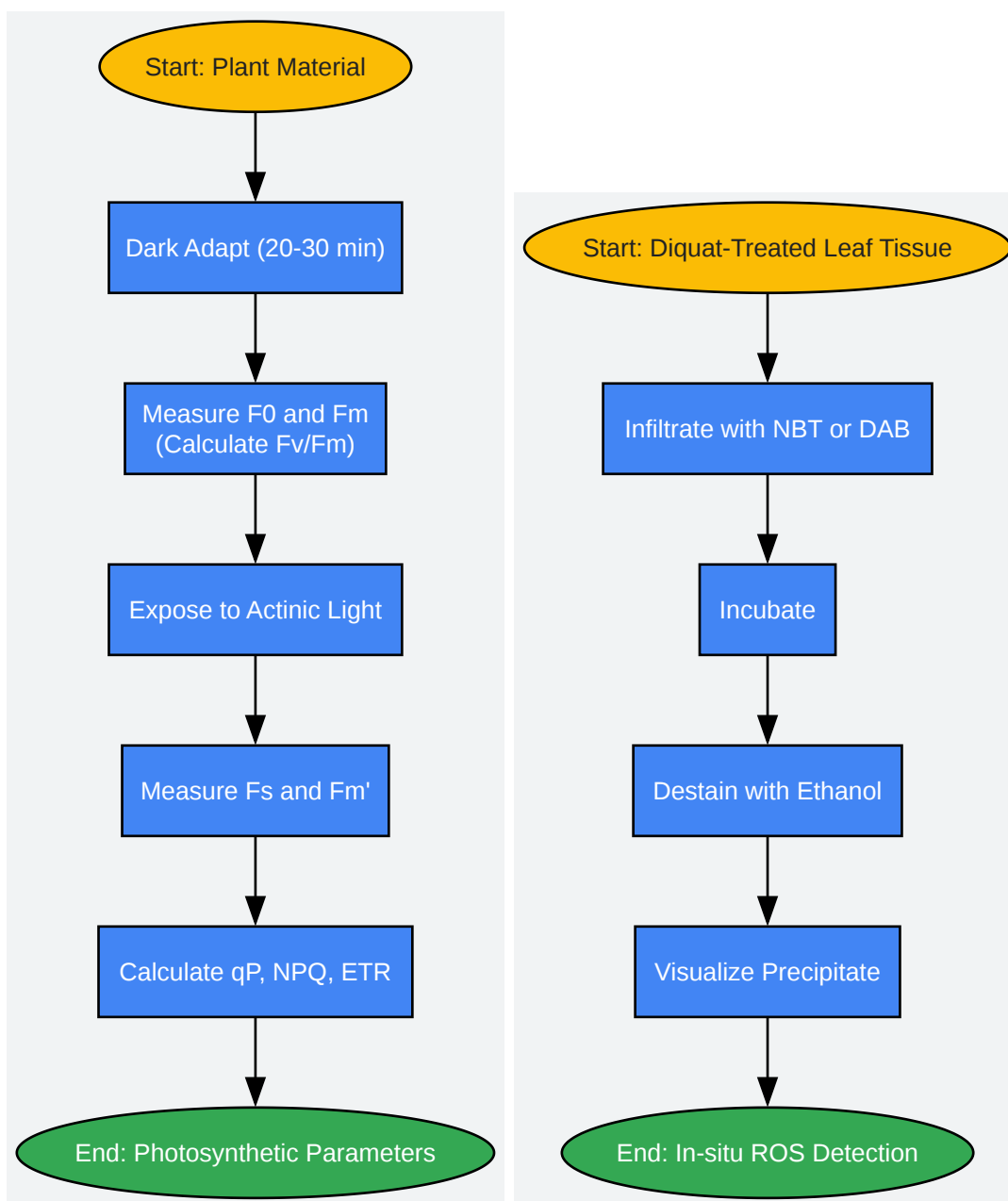
The diquat radical cation is highly reactive and rapidly transfers the accepted electron to molecular oxygen ( $\text{O}_2$ ), generating a superoxide radical ( $\text{O}_2^{\cdot-}$ ).<sup>[3]</sup> This process regenerates the

original diquat dication, allowing it to participate in further redox cycling.<sup>[2]</sup> The accumulation of superoxide radicals initiates a cascade of reactions that produce other highly destructive reactive oxygen species (ROS), such as hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) and hydroxyl radicals (•OH).<sup>[4]</sup>

This continuous generation of ROS leads to rapid oxidative stress within the chloroplast and the broader cell. The consequences include lipid peroxidation of cell membranes, degradation of chlorophyll, and ultimately, cell death, which manifests as rapid desiccation and necrosis of the treated plant tissue.<sup>[3]</sup><sup>[4]</sup>







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